

Proper Disposal of Ferroxdure (Ceramic Ferrite Magnets)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferroxdure

Cat. No.: B1221835

[Get Quote](#)

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

Ferroxdure, a trade name for ceramic ferrite magnets, is commonly composed of strontium carbonate or barium carbonate and iron (III) oxide. While generally stable in solid form, the primary hazards are associated with the magnet's powder, which can be harmful if inhaled or swallowed.^{[1][2][3]} This guide provides procedural steps for the safe handling and disposal of **Ferroxdure** magnets, ensuring the safety of laboratory personnel and minimizing environmental impact.

Hazard and Safety Data

Proper handling and disposal of **Ferroxdure** magnets require an understanding of their composition and associated hazards. The following table summarizes key safety information derived from Safety Data Sheets (SDS) for the constituent components.

Hazard Classification	Description	Precautionary Statements
Acute Toxicity (Oral, Inhalation)	Harmful if swallowed or inhaled as a powder.[1][3]	Avoid breathing dust. Use only in a well-ventilated area. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[1][4]
Physical Hazard	Magnetized material. Strong magnets can pose a pinching hazard and may interfere with electronic medical devices.	Handle with care to prevent injury. Keep away from pacemakers and other sensitive electronic devices.[5]
Environmental Hazard	Not classified as a hazardous substance for transport.[6][7] However, improper disposal can lead to the accumulation of constituent metals in the environment.[8]	Dispose of contents/container in accordance with local, regional, national, and international regulations.[3][4]

Experimental Protocols for Disposal

The proper disposal of **Ferroxdure** magnets depends on their size, power, and condition. The following protocols outline the decision-making process and step-by-step procedures.

Protocol 1: Assessment and Segregation

- **Identify the Magnet Type:** Confirm that the magnet is a ceramic ferrite magnet (**Ferroxdure**). These are typically dark gray and have a ceramic-like texture.
- **Assess for Damage:** Inspect the magnet for any chipping, cracking, or degradation. Damaged magnets are more likely to release fine particles and should be handled with extra care.
- **Segregate Waste:** Keep **Ferroxdure** magnets separate from other laboratory waste streams, especially from reactive chemicals and other types of magnetic materials.

Protocol 2: Decontamination (if applicable)

- If the magnet has been in contact with hazardous materials, decontaminate its surface using appropriate laboratory procedures for the specific contaminant.
- Ensure the decontamination process does not compromise the integrity of the magnet, which could lead to the generation of dust.

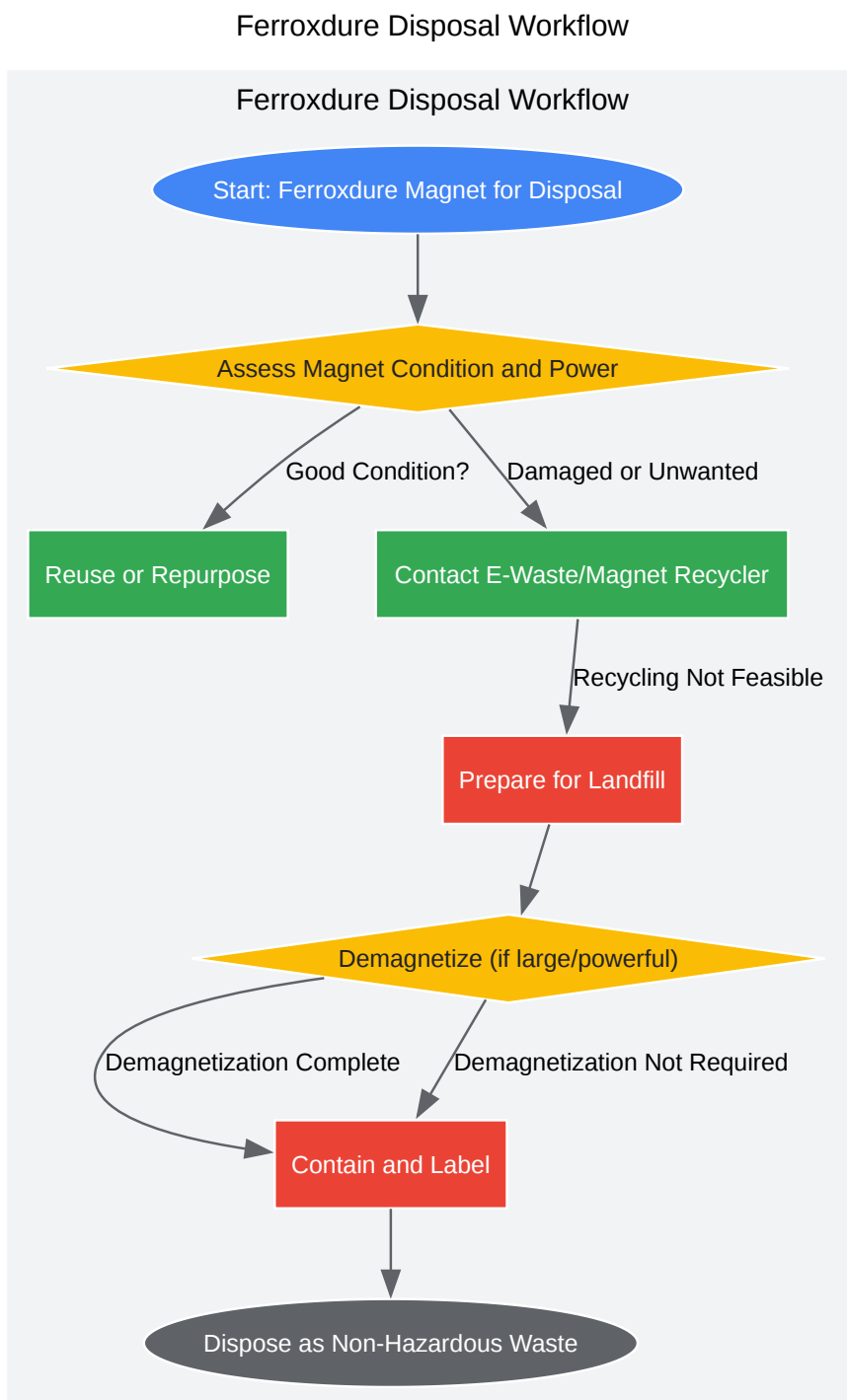
Protocol 3: Disposal Options

Based on the assessment, follow the appropriate disposal path as illustrated in the workflow diagram below.

- Reuse/Repurpose: If the magnet is in good condition, consider reusing it for other applications within the laboratory.
- Recycling: While not always economically feasible for small quantities, recycling is the preferred environmental option.^[8] Contact specialized e-waste or magnet recycling facilities to inquire about their acceptance of ceramic magnets.^[8]
- Landfill Disposal (for non-recyclable magnets):
 - Demagnetization (for large/powerful magnets): For safety during transport and at the disposal facility, it is recommended to demagnetize large or powerful magnets.^{[5][8]} This can be achieved by heating the magnet above its Curie temperature (approximately 450°C for ferrite magnets), a procedure that should only be performed by trained personnel with appropriate equipment.^[8]
 - Containment: Place the magnet in a clearly labeled, sturdy, non-magnetic container.^[9] For strong magnets, lining the container with steel can help to shield the magnetic field.^{[10][11]}
 - Labeling: Label the container as "Non-Hazardous Industrial Waste - Ceramic Magnet".
 - Final Disposal: Dispose of the container in accordance with local and institutional regulations for non-hazardous solid waste.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ferroxdure** magnets.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **Ferroxdure** magnet disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. scm-inc.com [scm-inc.com]
- 3. angstromsciences.com [angstromsciences.com]
- 4. materion.com [materion.com]
- 5. allstarmagnetics.com [allstarmagnetics.com]
- 6. advancedenergy.com [advancedenergy.com]
- 7. docs.gato.txst.edu [docs.gato.txst.edu]
- 8. What Are Ferrite Magnets and Why Is Proper Disposal Important? | Okon Recycling [okonrecycling.com]
- 9. mm.digikey.com [mm.digikey.com]
- 10. How to Dispose of Fridge Magnets: Recycling Tips, Safety Steps & Reuse Ideas | Okon Recycling [okonrecycling.com]
- 11. The Recycling and Disposal of Rare Earth Magnets | Apex Magnets Blog [apexmagnets.com]
- To cite this document: BenchChem. [Proper Disposal of Ferroxdure (Ceramic Ferrite Magnets)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221835#ferroxdure-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com